

Addressing embrittlement of Pt-Rh thermocouples in hydrogen atmospheres

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Compound of Interest		
Compound Name:	Platinum rhodium	
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Technical Support Center: Pt-Rh Thermocouples in Hydrogen Atmospheres

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing Platinum-Rhodium (Pt-Rh) thermocouples in hydrogen-rich environments.

Troubleshooting Guides

Issue 1: Thermocouple becomes brittle and fractures upon handling after use in a hydrogen atmosphere.

Question: Why did my robust Pt-Rh thermocouple become brittle and break after being used in my experiment involving a hydrogen atmosphere at high temperatures?

Answer: This is a common failure mode known as embrittlement. In the case of Pt-Rh thermocouples used in hydrogen atmospheres, the primary cause is not direct hydrogen embrittlement of the platinum-rhodium alloys themselves, but rather a contamination process. [1] Hydrogen can react with silica (SiO2), which is often present as an impurity in ceramic insulators and protection tubes, even in high-purity alumina.[1][2] The hydrogen reduces the silica to silicon. This silicon then diffuses into the Pt-Rh wires and reacts to form platinum and rhodium silicides at the grain boundaries.[1][2] These silicides are brittle and lead to the mechanical failure of the thermocouple.[1]



Troubleshooting Steps:

- Examine the Insulators: Inspect the ceramic insulators for any signs of degradation or discoloration. The embrittlement is often most severe at the junctions between insulators where the hydrogen flow has the greatest access.[1]
- Verify Ceramic Purity: Check the specifications of your alumina insulators and protection tubes. Commercial-grade alumina with silica impurities as low as 0.2% is sufficient to cause embrittling silicide formation.[1][2]
- Microscopic Analysis (if possible): If you have access to metallographic analysis, a crosssection of the embrittled wire will likely show intergranular platinum silicide.[1]

Solution:

- Use High-Purity Alumina: Employ ceramic insulators and protection sheaths with the highest possible purity, specifically with a very low silica content (e.g., 99.7% Al2O3 or higher).[2]
- Use an Impervious Sheath: A dense, impervious alumina sheath can prevent hydrogen from reaching the thermocouple wires and reacting with any residual silica in the insulators.[1]

Issue 2: Inaccurate and drifting temperature readings over time in a hydrogen atmosphere.

Question: My process requires precise temperature control, but the Pt-Rh thermocouple readings are drifting significantly over time when used in a hydrogen environment. What is causing this and how can I fix it?

Answer: Temperature drift in Pt-Rh thermocouples in a hydrogen atmosphere is primarily caused by changes in the composition of the thermocouple wires. This is directly related to the embrittlement mechanism described in Issue 1. The formation of silicides alters the thermoelectric properties of the platinum and rhodium-platinum legs of the thermocouple, leading to a change in the electromotive force (EMF) output for a given temperature.[2] This results in inaccurate and drifting temperature readings. At very high temperatures, selective evaporation of platinum or rhodium oxides can also contribute to drift, though the presence of hydrogen exacerbates the contamination-induced drift.[3][4][5]



Troubleshooting Steps:

- Log Temperature Data: Analyze the historical temperature data for a consistent upward or downward drift.
- Recalibrate the Thermocouple: If it is safe to do so, remove the thermocouple and recalibrate
 it against a known temperature standard. A significant deviation from the standard EMF
 curve indicates contamination.
- Inspect for Embrittlement: As with the previous issue, check for any signs of physical degradation of the thermocouple wires.

Solution:

- Implement High-Purity Ceramics: The most effective solution is to use high-purity, low-silica alumina protection tubes and insulators to prevent the formation of silicides.[2]
- Sheath the Thermocouple: Using a suitable metallic or ceramic sheath can protect the thermocouple from the hydrogen atmosphere.[6][7] Alloy 600 is a potential sheath material with good resistance to hydrogen.[6]
- Regular Calibration and Replacement: In critical applications, implement a regular calibration schedule and a preventative replacement program for thermocouples used in hydrogen atmospheres.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of Pt-Rh thermocouple embrittlement in hydrogen?

A1: The embrittlement is primarily caused by a chemical reaction, not direct hydrogen embrittlement. Hydrogen reduces silica (SiO2) impurities present in ceramic insulators to silicon. This silicon then forms brittle silicides with the platinum and rhodium at the grain boundaries of the thermocouple wires, leading to mechanical failure.[1][2]

Q2: Can I use a standard alumina protection tube for my Pt-Rh thermocouple in a hydrogen atmosphere?







A2: It is strongly discouraged. Standard or "commercially pure" alumina often contains enough silica (SiO2) to cause embrittlement in the presence of hydrogen at high temperatures.[1][2] It is crucial to use high-purity alumina, with at least 99.7% Al2O3 content, to minimize the silica available for reduction.[2]

Q3: Will a sheathed Pt-Rh thermocouple be protected from hydrogen embrittlement?

A3: Yes, a properly selected and sealed sheath can provide excellent protection.[6][7] The sheath acts as a barrier, preventing the hydrogen from reaching the thermocouple and the ceramic insulators. The choice of sheath material is important; it must be resistant to hydrogen permeation and embrittlement itself. Materials like Alloy 600 are often used for sheaths in corrosive and high-temperature environments.[6]

Q4: How does hydrogen affect the accuracy of Pt-Rh thermocouples?

A4: Hydrogen indirectly affects accuracy by enabling the contamination of the thermocouple wires with silicon.[2] This contamination alters the composition and, therefore, the thermoelectric properties of the wires, leading to a drift in the thermocouple's output voltage (EMF) and inaccurate temperature readings.[2]

Q5: Are there any alternative thermocouple types that are more resistant to hydrogen embrittlement?

A5: While Pt-Rh thermocouples are widely used for high-temperature measurements, in hydrogen-rich atmospheres, other types might be considered depending on the specific temperature range and required accuracy. For lower temperatures, Type K thermocouples with appropriate sheathing might be an option. For very high temperatures, tungsten-rhenium thermocouples (e.g., Type C) are used, but they also have their own vulnerabilities in certain atmospheres and require careful selection of sheath and insulator materials.[8]

Quantitative Data

Table 1: Influence of Ceramic Purity on Thermocouple Drift in Hydrogen



Ceramic Material	Purity	Temperatur e	Atmospher e	Observatio n	Reference
Mullitic materials	-	1400°C	Hydrogen	Strong thermoelectri c changes and embrittlement within minutes.	[2]
Silicon Oxide	-	1400°C	Hydrogen	Strong thermoelectri c changes and embrittlement within minutes.	[2]
"Pure" Alumina	99.5% Al2O3	1400°C	Hydrogen	Rapid change in thermoelectri c strength, leading to faulty measurement s.	[2]
High-Purity Alumina	99.7% Al2O3	1400°C	Hydrogen	No damage observed even after one year.	[2]

Table 2: Seebeck Coefficient of Pt-Rh10/Pt (Type S) Thin-Film Thermocouple



Property	Value	Reference
Average Seebeck Coefficient	10.70 μV/°C	[9]
Repeatability	~99.92%	[9]

Note: This data is for a thin-film thermocouple and provides a baseline for the thermoelectric properties in the absence of contamination.

Experimental Protocols

Protocol 1: Evaluation of Pt-Rh Thermocouple Embrittlement in a Hydrogen Atmosphere

Objective: To determine the susceptibility of a Pt-Rh thermocouple to embrittlement when exposed to a hydrogen atmosphere at a specified temperature.

Materials:

- Pt-Rh thermocouple (e.g., Type S, R, or B)
- Tube furnace with controlled atmosphere capabilities
- · High-purity hydrogen gas supply
- Ceramic insulators and protection tube of known composition (e.g., standard and high-purity alumina)
- · Flow meters and controllers for gas atmosphere
- Data acquisition system for temperature monitoring
- Optical microscope or Scanning Electron Microscope (SEM) for post-exposure analysis

Methodology:

Sample Preparation:

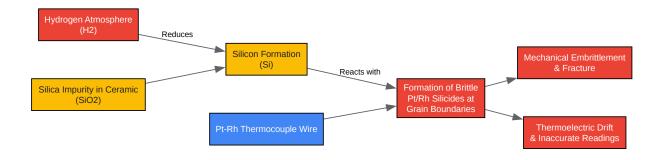


- Assemble the Pt-Rh thermocouple with the ceramic insulators to be tested.
- Place the assembly inside the ceramic protection tube.
- Install the entire assembly into the tube furnace.
- Experimental Setup:
 - Connect the hydrogen gas supply to the furnace, ensuring all connections are leak-tight.
 - Connect the thermocouple to the data acquisition system.
- Procedure:
 - Purge the furnace with an inert gas (e.g., argon) to remove any oxygen.
 - Introduce a controlled flow of hydrogen into the furnace.
 - Ramp the furnace temperature to the desired setpoint (e.g., 1400°C).
 - Hold the temperature constant for a predetermined duration (e.g., 24, 48, 100 hours).
 - Continuously monitor and log the temperature reading from the thermocouple.
 - After the exposure time, cool the furnace down to room temperature under the hydrogen or inert atmosphere.
- Post-Exposure Analysis:
 - Carefully remove the thermocouple assembly from the furnace.
 - Perform a visual inspection for any signs of discoloration or degradation.
 - Conduct a simple bend test to assess for embrittlement.
 - For a more detailed analysis, section a piece of the exposed thermocouple wire for metallographic preparation.



• Examine the microstructure of the wire using an optical microscope or SEM to look for the presence of intergranular phases (silicides).

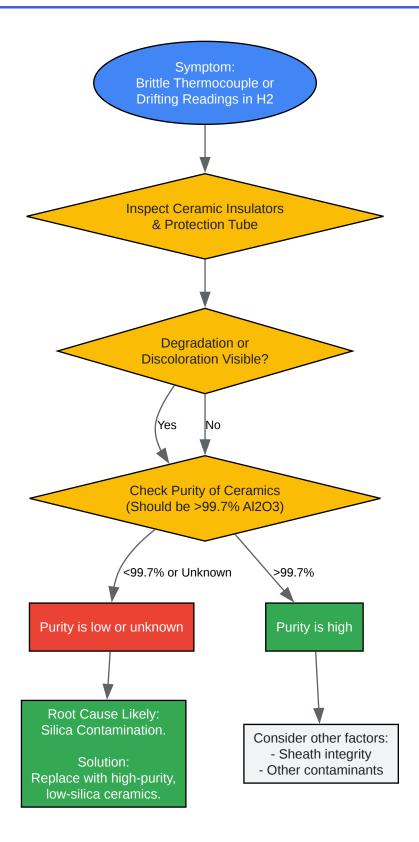
Visualizations



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Caption: Embrittlement pathway of Pt-Rh thermocouples in hydrogen.





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Caption: Troubleshooting flowchart for Pt-Rh thermocouple issues.



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References

- 1. ingentaconnect.com [ingentaconnect.com]
- 2. guenther.com.pl [guenther.com.pl]
- 3. researchgate.net [researchgate.net]
- 4. THERMOELECTRIC STABILITY OF Pt-Rh THERMOCOUPLES. Milestone No. 1 Report (Technical Report) | OSTI.GOV [osti.gov]
- 5. researchgate.net [researchgate.net]
- 6. blog.wika.com [blog.wika.com]
- 7. phiheating.com [phiheating.com]
- 8. heattreattoday.com [heattreattoday.com]
- 9. Fabrication and Calibration of Pt-Rh10/Pt Thin-Film Thermocouple [mdpi.com]
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